

Essential Safety and Disposal Procedures for JKE-1674

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Compound of Interest

Compound Name: JKE-1674

Cat. No.: B3025899

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This document provides detailed guidance on the proper disposal of **JKE-1674**, a potent, orally active inhibitor of glutathione peroxidase 4 (GPX4).^{[1][2][3][4]} While the Safety Data Sheet (SDS) for **JKE-1674** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative for researchers, scientists, and drug development professionals to handle and dispose of this research chemical with the utmost care to ensure laboratory safety and environmental protection.^[5] All laboratory personnel should treat chemical waste, including non-hazardous substances, as potentially harmful and follow established institutional and local regulations for chemical waste management.^{[1][2]}

Key Properties of JKE-1674

A summary of the physical and chemical properties of **JKE-1674** is provided below to inform safe handling and disposal practices.

Property	Value	Source
CAS Number	2421119-60-8	[5][6]
Molecular Formula	C ₂₀ H ₂₀ Cl ₂ N ₄ O ₄	[6]
Molecular Weight	451.3 g/mol	[5]
Appearance	Crystalline solid	[6]
Solubility	Soluble in DMSO and Ethanol	[3][4][6]
Storage	-20°C	[6]
Hazard Classification	Not classified as hazardous (GHS)	[5]

Step-by-Step Disposal Protocol for JKE-1674

The following protocols are based on best practices for laboratory chemical waste disposal. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Waste Identification and Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:
 - Collect unused or expired **JKE-1674** powder in its original container or a clearly labeled, sealed container.
 - Label the container as "**JKE-1674** Solid Waste."
 - Do not mix with other chemical waste unless compatibility is confirmed.
- Liquid Waste (Solutions):
 - Collect solutions of **JKE-1674** (e.g., in DMSO or ethanol) in a dedicated, sealed, and properly labeled waste container.

- The label should clearly state "**JKE-1674** in [Solvent Name] Waste" and include the approximate concentration.
- Segregate halogenated and non-halogenated solvent waste streams.[1]
- Contaminated Labware:
 - Dispose of chemically contaminated items such as pipette tips, gloves, and weighing papers in a designated solid waste container.
 - Sharps, such as needles and blades, must be disposed of in a labeled, puncture-resistant sharps container.[4]

Waste Collection and Storage

- Store all waste containers in a designated satellite accumulation area within the laboratory.
- Ensure waste containers are kept closed except when adding waste.
- Use secondary containment to prevent spills.[2]
- Do not accumulate large quantities of waste. Adhere to your institution's limits for waste accumulation.[2]

Disposal of Empty Containers

- A container that has held **JKE-1674** can be disposed of as regular trash only after it has been emptied of all contents, with no freestanding liquids remaining.[6]
- Deface or remove the original label to prevent confusion.[1][2]
- For containers that held acutely hazardous materials (P-listed waste), triple rinsing is required, and the rinsate must be collected as hazardous waste.[2][7] While **JKE-1674** is not P-listed, adopting this practice for all chemical containers is a good safety measure.

Final Disposal

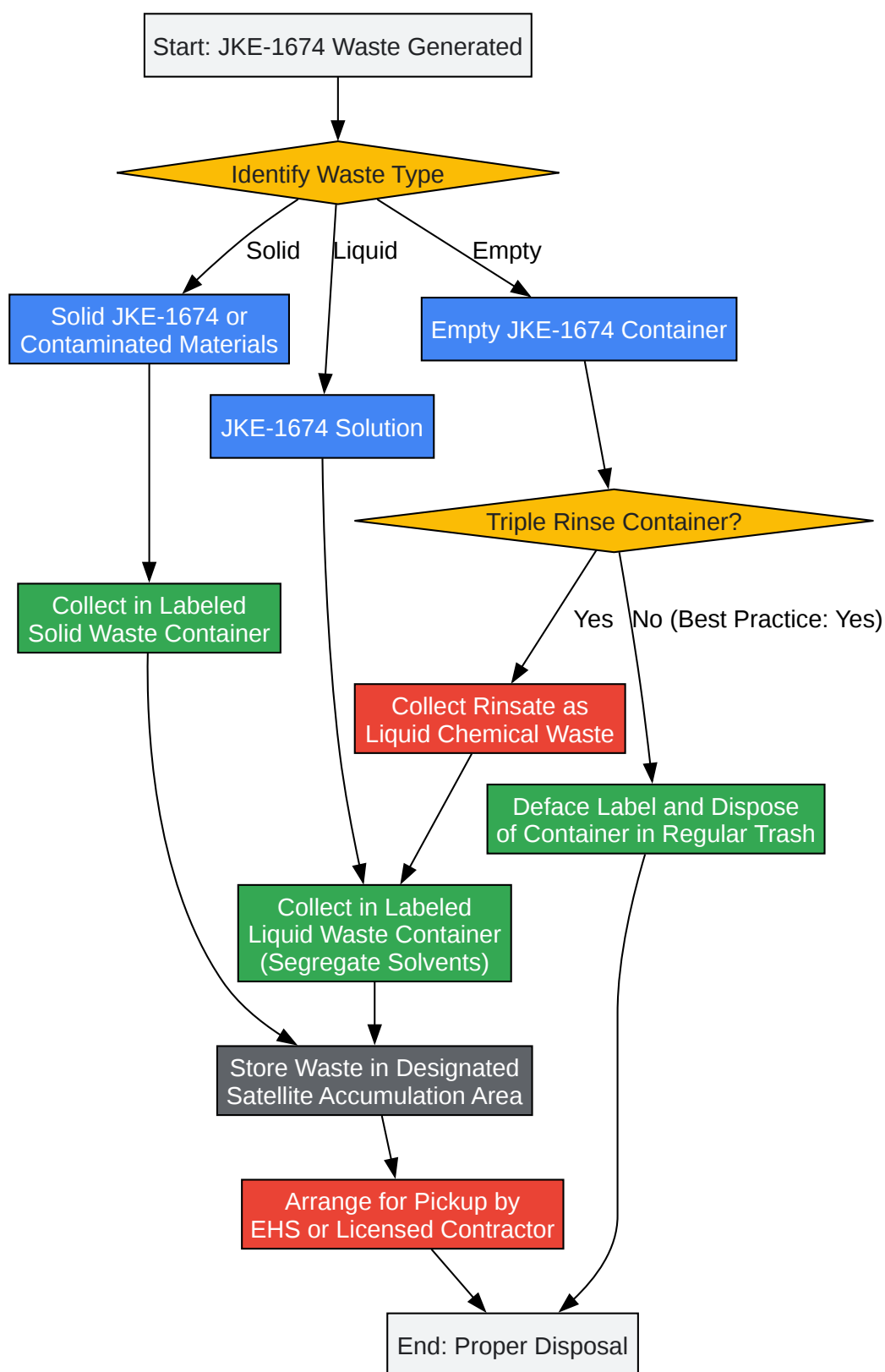
- Arrange for the collection of all **JKE-1674** waste (solid, liquid, and contaminated materials) through your institution's EHS or a licensed chemical waste disposal contractor.

- Do not dispose of **JKE-1674** down the sink or in the regular trash.^{[2][5]} Even non-hazardous chemicals should not be disposed of in this manner without explicit approval from EHS.^[6]

Experimental Protocols and Signaling Pathways

JKE-1674 is an inhibitor of glutathione peroxidase 4 (GPX4) and is an active metabolite of the GPX4 inhibitor ML-210.^{[1][6]} It induces ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.^{[1][2]} The mechanism involves the dehydration of **JKE-1674** to form a nitrile-oxide electrophile, JKE-1777, which then covalently binds to GPX4.

Below is a diagram illustrating the disposal decision workflow for **JKE-1674**.



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Caption: **JKE-1674** Disposal Decision Workflow.

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